

Application Note: Analysis of Moskene by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: Moskene

Cat. No.: B085458

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Abstract

This application note details a robust and sensitive method for the qualitative and quantitative analysis of **Moskene** (CAS 116-66-5), a synthetic nitro-musk, using Gas Chromatography-Mass Spectrometry (GC-MS). The protocols provided are designed for researchers, scientists, and drug development professionals, covering sample preparation from various matrices, instrumental analysis, and data interpretation. The methodologies are adaptable for the analysis of other nitro-musks in cosmetic, environmental, and biological samples.

Introduction

Moskene, chemically known as 1,1,3,3,5-Pentamethyl-4,6-dinitroindane, is a synthetic fragrance ingredient belonging to the nitro-musk class. Due to their persistence and potential for bioaccumulation, the presence and concentration of nitro-musks in consumer products and the environment are of significant interest. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of these semi-volatile compounds. This document provides a comprehensive guide to the analysis of **Moskene** by GC-MS, including detailed experimental protocols and expected quantitative data.

Experimental Protocols

Sample Preparation

The choice of sample preparation method is critical and depends on the sample matrix. Below are protocols for cosmetics, water, and soil samples.

1.1. Cosmetic Samples (e.g., creams, lotions, perfumes)

- Objective: To extract **Moskene** from a complex cosmetic matrix.
- Apparatus and Reagents:
 - Ultrasonic bath
 - Centrifuge
 - Solid Phase Extraction (SPE) manifold and cartridges (e.g., CNWBOND Si)
 - Acetone (analytical grade)
 - n-Hexane (analytical grade)
 - Internal Standard (IS) solution (e.g., d15-Musk Xylene in hexane, 1 µg/mL)
- Procedure:
 - Weigh 1.0 g of the cosmetic sample into a 15 mL glass centrifuge tube.
 - Spike the sample with a known amount of the internal standard solution.
 - Add 5 mL of a 1:1 (v/v) mixture of acetone and n-hexane.
 - Vortex for 1 minute to ensure thorough mixing.
 - Place the tube in an ultrasonic bath for 15 minutes.
 - Centrifuge at 4000 rpm for 10 minutes to separate the phases.
 - Carefully transfer the supernatant (upper hexane layer) to a clean tube.
 - Concentrate the extract to approximately 1 mL under a gentle stream of nitrogen.

- Perform a clean-up step using a silica-based SPE cartridge, eluting with an appropriate solvent mixture (e.g., hexane:dichloromethane).
- Evaporate the eluate to a final volume of 1 mL for GC-MS analysis.

1.2. Water Samples (e.g., wastewater, river water)

- Objective: To extract and concentrate **Moskene** from aqueous samples.
- Apparatus and Reagents:
 - Liquid-liquid extraction apparatus or Solid Phase Extraction (SPE) manifold and C18 cartridges
 - Dichloromethane (analytical grade)
 - Sodium sulfate (anhydrous)
 - Internal Standard (IS) solution
- Procedure (Liquid-Liquid Extraction):
 - Measure 500 mL of the water sample into a separatory funnel.
 - Spike with the internal standard.
 - Add 50 mL of dichloromethane and shake vigorously for 2 minutes.
 - Allow the layers to separate and collect the organic layer.
 - Repeat the extraction twice more with fresh aliquots of dichloromethane.
 - Combine the organic extracts and dry over anhydrous sodium sulfate.
 - Concentrate the extract to 1 mL using a rotary evaporator or a gentle stream of nitrogen.

1.3. Soil and Sediment Samples

- Objective: To extract **Moskene** from solid environmental matrices.

- Apparatus and Reagents:
 - Soxhlet extraction apparatus or Accelerated Solvent Extractor (ASE)
 - Diatomaceous earth
 - Acetone (analytical grade)
 - n-Hexane (analytical grade)
 - Internal Standard (IS) solution
- Procedure (Soxhlet Extraction):
 - Air-dry the soil sample and sieve to remove large debris.
 - Mix 10 g of the dried soil with an equal amount of diatomaceous earth.
 - Spike the mixture with the internal standard.
 - Place the mixture in a cellulose thimble and perform Soxhlet extraction for 8 hours with a 1:1 (v/v) acetone:hexane mixture.
 - Concentrate the resulting extract to 1 mL for analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Instrument: A gas chromatograph equipped with a mass selective detector.
- GC Column: A non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm I.D., 0.25 μ m film thickness), is recommended.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection: 1 μ L of the final extract is injected in splitless mode.
- GC Oven Program:

- Initial temperature: 80°C, hold for 2 minutes.
- Ramp 1: 10°C/min to 200°C.
- Ramp 2: 5°C/min to 280°C, hold for 5 minutes.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Mode: Full scan (m/z 50-350) for qualitative analysis and identification.
 - Selected Ion Monitoring (SIM) Mode: For quantitative analysis, monitor the following ions for **Moskene** (MM)[1]:
 - Quantifier Ion: m/z 263 (M-15)+
 - Qualifier Ions: m/z 278 (M+), 217
 - Internal Standard (d15-Musk Xylene): Monitor appropriate ions (e.g., m/z 297, 282).

Data Presentation

The following tables summarize typical quantitative data obtained from the analysis of **Moskene** in various matrices.

Table 1: GC-MS Method Validation Parameters for **Moskene** Analysis

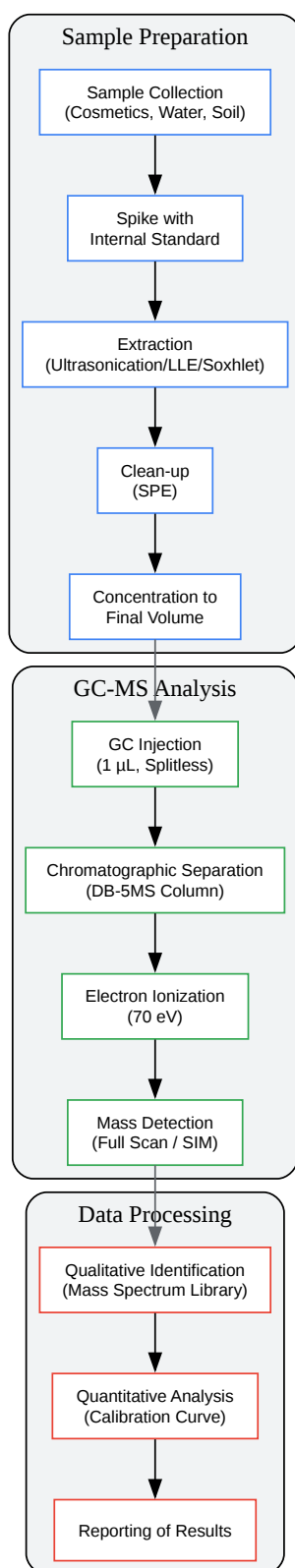
Parameter	Result
Linearity (r^2)	>0.99
Limit of Detection (LOD)	0.01 - 0.1 µg/L
Limit of Quantification (LOQ)	0.05 - 0.5 µg/L
Recovery	85-110%
Relative Standard Deviation (RSD)	<15%

Table 2: Representative Concentrations of **Moskene** in Different Samples

Sample Type	Concentration Range	Reference
Cosmetics	50 - 500 ng/kg	[2]
Wastewater Influent	10 - 100 ng/L	[3]
Wastewater Effluent	5 - 50 ng/L	[3]
Adipose Tissue	0.01 - 0.05 mg/kg fat	[4]

Signaling Pathways and Experimental Workflows

The following diagram illustrates the general experimental workflow for the GC-MS analysis of **Moskene**.



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Caption: Workflow for **Moskene** analysis by GC-MS.

Conclusion

The GC-MS method detailed in this application note provides a reliable and sensitive approach for the analysis of **Moskene** in a variety of sample types. The sample preparation protocols can be adapted based on the specific matrix, and the instrumental parameters ensure good chromatographic separation and selective mass spectrometric detection. This methodology is suitable for quality control in the cosmetics industry, environmental monitoring, and toxicological research.

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